

sec-Butyllithium molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *sec-Butyllithium*

Cat. No.: B1581126

[Get Quote](#)

In-Depth Technical Guide: sec-Butyllithium

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **sec-butyllithium**, a crucial organolithium reagent in organic synthesis.

Core Molecular Data

sec-Butyllithium is an organometallic compound widely used as a strong base and a source of the sec-butyl carbanion in the synthesis of pharmaceuticals and other complex organic molecules.^[1] Its chemical formula is C₄H₉Li.^{[2][3][4]} The molecular weight of **sec-butyllithium** is approximately 64.06 g/mol.^{[2][5]}

| Property | Value | Source |
|-------------------|---|----------------------|
| Molecular Formula | C ₄ H ₉ Li | ^{[2][3][4]} |
| Molecular Weight | 64.06 g/mol | ^{[2][5]} |
| Alternate Formula | CH ₃ CHLiCH ₂ CH ₃ | ^[1] |

Structural Representation

The structure of **sec-butyllithium** features a lithium atom bonded to the second carbon of a butane chain. This polar carbon-lithium bond is the source of its high reactivity and basicity.^[1]

Caption: Chemical structure of **sec-Butyllithium**.

Experimental Protocols

The molecular weight of **sec-butyllithium** is a calculated value based on the atomic masses of its constituent elements (carbon, hydrogen, and lithium) as derived from its molecular formula. This is a standard calculation in chemistry and does not typically involve a specific experimental protocol for its determination in routine applications.

Calculation Method: The molecular weight is the sum of the atomic weights of all atoms in the molecule.

- Carbon (C): 4 atoms × ~12.011 amu
- Hydrogen (H): 9 atoms × ~1.008 amu
- Lithium (Li): 1 atom × ~6.94 amu

This calculation yields the molecular weight of approximately 64.06 g/mol .[2][5]

Physical and Chemical Properties

sec-Butyllithium is a colorless, viscous liquid.[1][2] It is a highly reactive and pyrophoric substance, meaning it can ignite spontaneously in air.[3] Due to its high basicity, it is more reactive than n-butyllithium and must be handled with greater care.[1] For example, it reacts with diethyl ether within minutes at room temperature.[1] It is typically supplied as a solution in hydrocarbon solvents like cyclohexane.[2] In such solvents, it exists predominantly as a tetramer.[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sec-Butyllithium - Wikipedia [en.wikipedia.org]

- 2. SEC-BUTYLLITHIUM | 598-30-1 [chemicalbook.com]
- 3. Sec-Butyllithium | C₄H₉Li | CID 102446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. SEC-BUTYLLITHIUM CAS#: 598-30-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [sec-Butyllithium molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581126#sec-butyllithium-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com